

Proper Disposal of Triclocarban-13C6: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triclocarban-13C6

Cat. No.: B15557566

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of **Triclocarban-13C6**.

This document provides a comprehensive operational and disposal plan for **Triclocarban-13C6**, a stable isotope-labeled form of the broad-spectrum antibacterial compound Triclocarban. Adherence to these procedures is critical to ensure personnel safety and environmental protection, given that Triclocarban is recognized as very toxic to aquatic life with long-lasting effects and as a potential endocrine-disrupting chemical.^{[1][2][3][4]}

Immediate Safety and Handling

Prior to handling **Triclocarban-13C6**, it is imperative to consult the Safety Data Sheet (SDS) and be fully aware of the potential hazards.

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.^[4]
- **Lab Coat:** A standard lab coat is required to prevent skin contact.
- **Respiratory Protection:** If there is a risk of dust or aerosol generation, use a NIOSH/MSHA approved respirator.^[2]

Engineering Controls:

- Handle the compound in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[2]
- Provide appropriate exhaust ventilation at places where dust may be formed.[2]

Emergency First Aid:

- Skin Contact: Wash off immediately with soap and plenty of water. If skin irritation occurs, seek medical attention.[2][4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and get medical attention if irritation persists.[2][4]
- Inhalation: Move the person to fresh air. If symptoms develop, call a physician.[2]
- Ingestion: Rinse mouth and seek medical attention if symptoms occur.[2]

Storage and Handling Procedures

Proper storage is essential to maintain the integrity of **Triclocarban-13C6** and to prevent accidental release.

- Store in the original, tightly closed container in a well-ventilated place.[2]
- Keep away from incompatible materials.[2]
- For solutions in solvent, storage at -80°C is recommended for up to 2 years, and at -20°C for up to 1 year.[1]

Step-by-Step Disposal Protocol

The disposal of **Triclocarban-13C6** and its associated waste must be conducted in a manner that avoids environmental release.[2][4] While one safety data sheet indicates that the product in its pure state may not be classified as hazardous waste under federal regulations (40 CFR 261.4 (b)(4)), it is the responsibility of the user to determine the waste classification at the time

of disposal.[5] Furthermore, due to its high aquatic toxicity, it is often transported as an environmentally hazardous substance.[5]

Step 1: Waste Identification and Segregation

- Unused Product: Pure, unadulterated **Triclocarban-13C6**.
- Contaminated Materials: Items such as gloves, weigh boats, pipette tips, and paper towels that have come into direct contact with the compound.
- Contaminated Solvents: Any solvents used to dissolve or rinse glassware containing **Triclocarban-13C6**.
- Empty Containers: The original product vial or any secondary containers. Empty containers may retain product residue.[5]

Step 2: Waste Collection and Labeling

- Collect all **Triclocarban-13C6** waste in a designated, leak-proof, and properly sealed hazardous waste container.
- The container must be clearly labeled with "Hazardous Waste," the full chemical name "**Triclocarban-13C6**," and the associated hazards (e.g., "Toxic to Aquatic Life").

Step 3: Disposal of Unused Product and Contaminated Materials

- It is recommended to contact a licensed professional waste disposal service for the disposal of this material.[6]
- Do not dispose of solid **Triclocarban-13C6** or contaminated materials in the regular trash.
- Place all solid waste into the designated hazardous waste container.

Step 4: Disposal of Contaminated Solvents

- Collect all contaminated solvents in a separate, compatible hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's hazardous waste management plan.

- Label the container with the solvent name and "Contains **Triclocarban-13C6**."

Step 5: Decontamination of Glassware

- Rinse contaminated glassware with a suitable solvent (e.g., DMSO, as it is used for solubilization) three times.[\[7\]](#)
- Collect the rinsate as hazardous waste.
- After the initial solvent rinse, the glassware can typically be washed with soap and water.

Step 6: Final Disposal

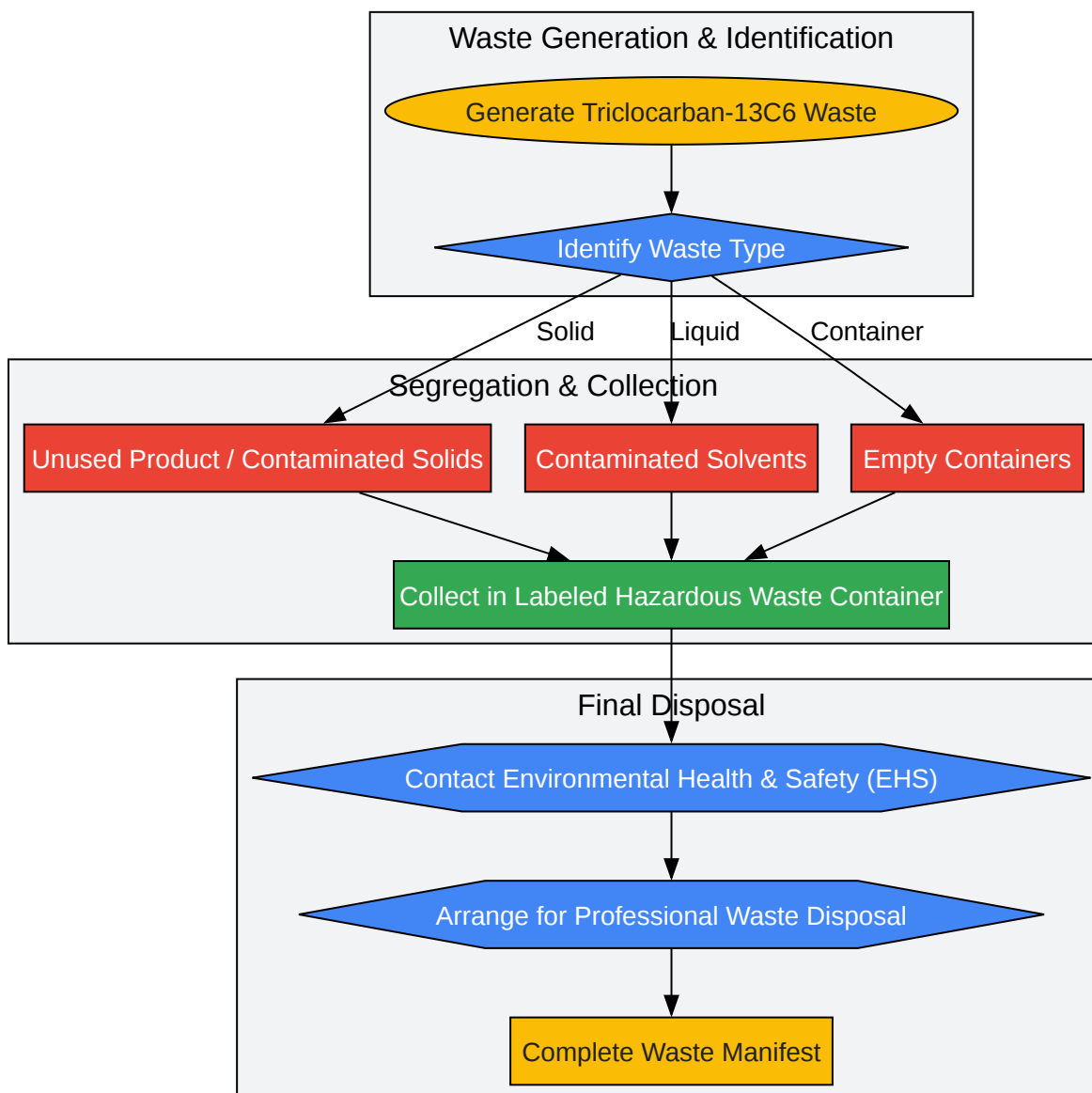
- Arrange for the pickup of all hazardous waste containers by your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste contractor.
- Ensure all required waste disposal forms are completed accurately.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	$C_7^{13}C_6H_9Cl_3N_2O$	[7]
Molecular Weight	321.54 g/mol	[7]
CAS Number	1216457-76-9	[7]
Storage (Solid)	Room temperature for 3 years	[7]
Storage (In Solvent)	-80°C for 2 years; -20°C for 1 year	[1]
Solubility	In DMSO: 100 mg/mL (311.00 mM)	[7]

Disposal Workflow

Triclocarban-13C6 Disposal Decision Pathway



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Caption: Decision pathway for the proper disposal of **Triclocarban-13C6** waste.

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